

Personal protective equipment for handling M50054

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: M50054

Cat. No.: B1662973

[Get Quote](#)

Essential Safety and Handling Guide for M50054

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **M50054**, a potent apoptosis inhibitor. Adherence to these procedural guidelines is critical to ensure a safe laboratory environment and minimize exposure risk. **M50054** has been identified as 2,2'-methylenebis (1,3-cyclohexanedione) and is used in research investigating anti-Fas-antibody-induced hepatitis and chemotherapy-induced alopecia.[1][2]

Personal Protective Equipment (PPE)

When handling **M50054**, a comprehensive barrier is necessary to protect against potential hazards which may include respiratory, skin, and eye irritation.[3] The following personal protective equipment is required:

- **Respiratory Protection:** A NIOSH-approved dust respirator or a self-contained breathing apparatus should be used to prevent inhalation of the product.[3] For situations with potential for airborne particles, a fit-tested N95 respirator is recommended.[4]
- **Eye and Face Protection:** Splash goggles are required.[3] For added protection against splashes, a full-face shield should be worn.[4][5]
- **Skin Protection:**

- Gloves: Two pairs of chemotherapy-rated, powder-free gloves are mandatory.[4][5][6] The inner glove should be worn under the cuff of the gown, and the outer glove should completely cover the cuff.[4] Gloves should be changed immediately if contaminated, torn, or punctured, and at least every hour during handling procedures.[7]
- Gown: A disposable, non-permeable, solid-front gown with long sleeves and tight-fitting cuffs is required.[7]
- Full Suit and Boots: For extensive handling or in case of a large spill, a full suit and chemical-resistant boots are necessary.[3]
- Shoe Covers: Disposable shoe covers must be worn and removed before leaving the handling area to prevent the spread of contamination.[4]

Operational Plan: Handling and Storage

Proper handling and storage procedures are essential to maintain the stability of **M50054** and ensure the safety of laboratory personnel.

Engineering Controls: All handling of **M50054** that may generate dust, fumes, or mists should be conducted within a process enclosure, such as a chemical fume hood or a Class II Biosafety Cabinet (BSC), to maintain airborne levels below exposure limits.[3][7][8]

Handling:

- Avoid creating dust.
- Keep the compound away from heat and sources of ignition.[3]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[3]

Storage:

- Store in a tightly closed container.[3]
- Do not store at temperatures above 5°C (41°F).[3]
- Store in a cool, dry place with adequate ventilation.[9]

Disposal Plan

All waste materials that have come into contact with **M50054** must be treated as hazardous waste and disposed of according to federal, state, and local environmental regulations.[\[3\]](#)

- **Waste Segregation:** Contaminated materials such as gloves, absorbent pads, and disposable gowns should be placed in a designated, sealed plastic bag within the fume hood or BSC before being transferred to a chemotherapy waste container.[\[7\]](#)
- **Sharps Disposal:** Needles and syringes should not be recapped.[\[5\]](#) If a syringe contains any residual **M50054**, it must be disposed of as hazardous chemical waste in a designated bulk waste container, not in a standard sharps container.[\[5\]](#)
- **Container Management:** Waste containers should be securely sealed when three-quarters full to prevent spills and should be clearly labeled as hazardous waste.[\[10\]](#)

Emergency Procedures

In the event of exposure or a spill, immediate action is required to mitigate harm.

Exposure Response:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide artificial respiration.[\[3\]](#)
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water.[\[3\]](#)
- **Eye Contact:** Remove contact lenses if present and flush the eyes with water as a precaution.[\[3\]](#)
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[\[3\]](#)
- **Seek Medical Attention:** In all cases of exposure, seek immediate medical attention.

Spill Response:

- Small Spills: Use appropriate tools to carefully collect the spilled material and place it into a convenient waste disposal container.[3]
- Large Spills: Use a shovel to place the spilled material into a suitable waste disposal container.[3]
- Personal Precautions: When cleaning a spill, wear the full complement of recommended PPE, including a dust respirator or self-contained breathing apparatus.[3]

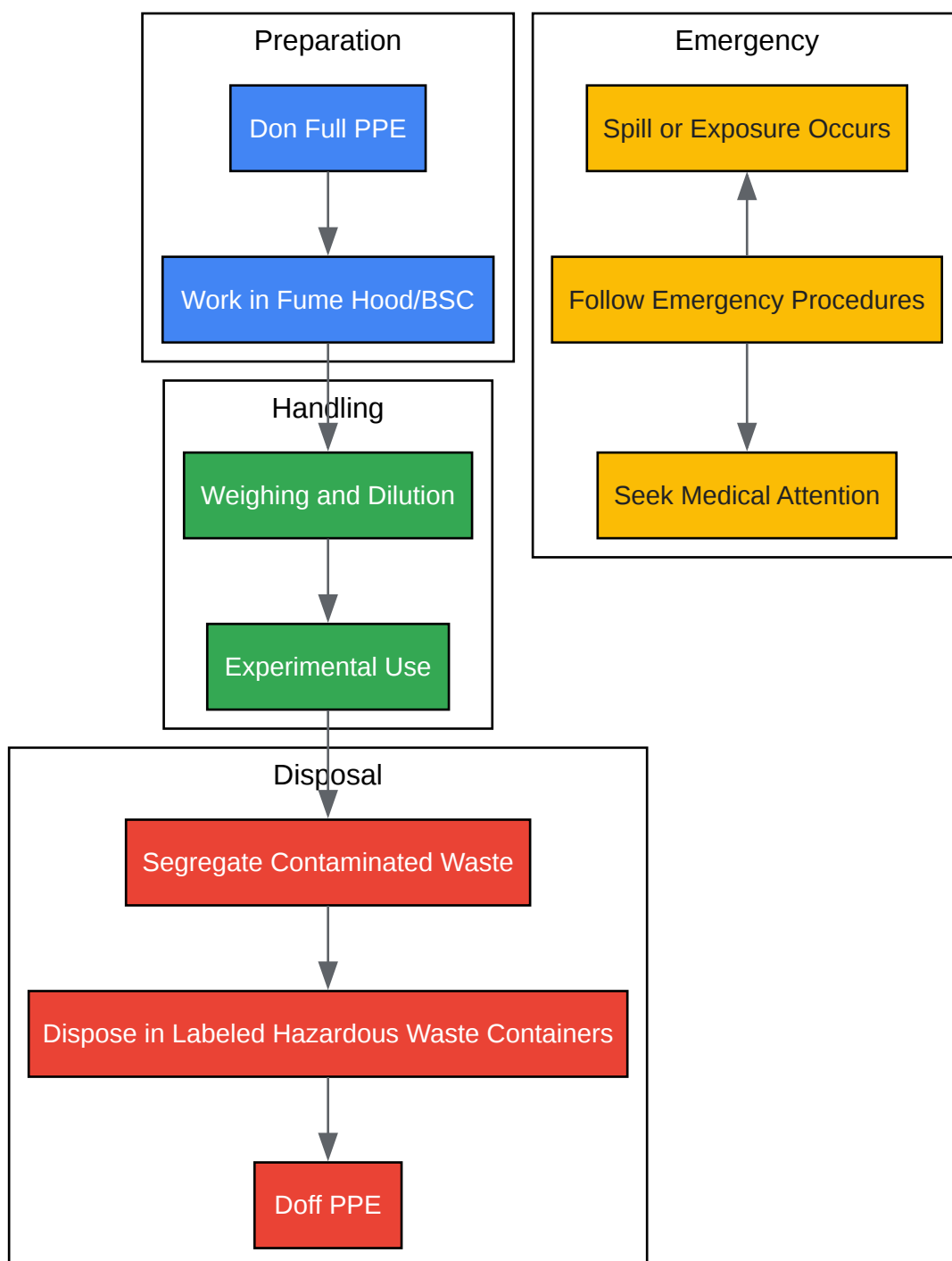
Quantitative Safety Data

Parameter	Value/Information	Source
Storage Temperature	Do not store above 5°C (41°F)	[3]
Hazardous Decomposition	Oxides of carbon (CO, CO ₂), nitrogen (NO, NO ₂), hydrogen chloride (HCl)	[3]
Extinguishing Media	Small Fire: Carbon dioxide or dry chemical extinguisher. Large Fire: Water spray, fog, or foam. Do not use a water jet.	[3]

Experimental Protocols Cited

M50054 has been shown to be a potent inhibitor of apoptosis. It inhibits Etoposide-induced caspase-3 activation in U937 cells with an IC₅₀ of 79 µg/mL.[1] It also inhibits soluble human Fas ligand-induced cell death of human Fas-expressing WC8 cells in a dose-dependent manner, with an IC₅₀ of 67 µg/mL.[1]

M50054 Handling and Disposal Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Inhibitory effect of M50054, a novel inhibitor of apoptosis, on anti-Fas-antibody-induced hepatitis and chemotherapy-induced alopecia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. peptide.com [peptide.com]
- 4. halyardhealth.com [halyardhealth.com]
- 5. web.uri.edu [web.uri.edu]
- 6. pogo.ca [pogo.ca]
- 7. uwyo.edu [uwyo.edu]
- 8. gerpac.eu [gerpac.eu]
- 9. media.adeo.com [media.adeo.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling M50054]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662973#personal-protective-equipment-for-handling-m50054]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com